

Commercial Sourcing and Synthetic Overview of Diethyl 2,5-Dibromoterephthalate

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Compound of Interest

Compound Name: *Diethyl 2,5-Dibromoterephthalate*

Cat. No.: *B098124*

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For researchers and professionals in drug development and materials science, securing a reliable supply of key chemical intermediates is a critical first step in the research and development pipeline. **Diethyl 2,5-dibromoterephthalate**, a versatile building block, is available from a range of commercial suppliers. This guide provides an in-depth overview of its commercial availability and a representative synthetic protocol.

Commercial Suppliers

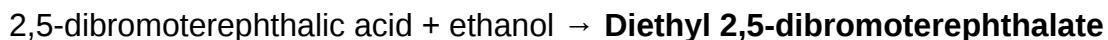
A variety of chemical suppliers offer **Diethyl 2,5-dibromoterephthalate**, catering to different research and development needs in terms of quantity and purity. The following table summarizes the offerings from several key suppliers.

Supplier	Product Name/CAS Number	Purity	Available Quantities
CymitQuimica	Diethyl 2,5-dibromoterephthalate (CAS: 18013-97-3)	95%	5g, 10g, 25g, 100g, 250g, 500g
LookChem	2,5-Dibromoterephthalic acid diethyl ester (CAS: 18013-97-3)	>98.0%(GC)	2.5g, 5g, 25g, 100g
TCI America	Diethyl 2,5-Dibromoterephthalate (CAS: 18013-97-3)	>98.0%(GC)	5g, 25g
Fisher Scientific	Diethyl 2,5-Dibromoterephthalate	98.0+%	5g
		98.0+%	
Oakwood Chemical	Diethyl 2,5-dibromoterephthalate (CAS: 18013-97-3)	98%	1g, 5g
AMI Scientific	Diethyl 2,5-Dibromoterephthalate	Analytical reagent	25g
P&S Chemicals	Diethyl 2,5-dibromoterephthalate (CAS: 18013-97-3)	Not specified	Inquiry required
ChemWhat	2,5-Dibromoterephthalic acid diethyl ester (CAS: 18013-97-3)	Not specified	Inquiry required

Experimental Protocol: Synthesis of Diethyl 2,5-Dibromoterephthalate

A common method for the preparation of **Diethyl 2,5-dibromoterephthalate** involves the esterification of 2,5-dibromoterephthalic acid. The following is a representative experimental protocol.

Reaction:



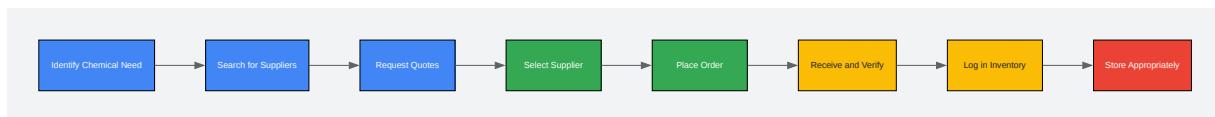
Procedure:

- To a solution of 2,5-dibromoterephthalic acid in tetrahydrofuran, add thionyl chloride.
- Reflux the mixture for 4 hours.
- After reflux, evaporate the excess thionyl chloride and tetrahydrofuran.
- Add ethanol to the residue and reflux for an additional 10 hours to yield **Diethyl 2,5-dibromoterephthalate**.^[1]

Note: This is a generalized protocol and may require optimization for specific laboratory conditions and desired yield and purity.

Chemical Procurement Workflow

The process of acquiring a chemical for research purposes involves several key steps, from initial identification to final delivery and inventory management. The following diagram illustrates a typical workflow for chemical procurement.



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A generalized workflow for the procurement of research chemicals.

Disclaimer: **Diethyl 2,5-dibromoterephthalate** is intended for laboratory research use only and should not be used for any other purposes.^[1] Please refer to the Material Safety Data Sheet (MSDS) from the supplier for detailed safety and handling information.

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References

- 1. [lookchem.com \[lookchem.com\]](https://www.benchchem.com/product/b098124#commercial-suppliers-of-diethyl-2-5-dibromoterephthalate)
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